

physical and chemical properties of "4-tert-Butyl-2-nitrophenol"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-tert-Butyl-2-nitrophenol**

Cat. No.: **B1265401**

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An In-depth Technical Guide to **4-tert-Butyl-2-nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-tert-Butyl-2-nitrophenol**. It includes detailed experimental protocols, tabulated quantitative data, and visualizations of key workflows to support research and development activities.

Core Properties of 4-tert-Butyl-2-nitrophenol

4-tert-Butyl-2-nitrophenol, with the CAS number 3279-07-0, is an organic compound characterized by a phenol ring substituted with a tert-butyl group at position 4 and a nitro group at position 2.[1][2] Its molecular formula is $C_{10}H_{13}NO_3$, and it has a molecular weight of 195.22 g/mol.[3] This compound typically appears as a yellow to dark yellow or orange to brown, hygroscopic oil or semi-solid.[1]

Physical and Chemical Data

The following tables summarize the key quantitative physical and chemical properties of **4-tert-Butyl-2-nitrophenol**.

Table 1: Physical Properties

Property	Value	Source
Melting Point	27-29 °C	[1] [2]
Boiling Point	97 °C at 1 mmHg	[1] [2]
Density	1.12 g/mL at 25 °C	[1] [2]
Flash Point	113 °C (closed cup)	
Refractive Index	1.55	[2]

Table 2: Chemical and Spectroscopic Data

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1] [3]
Molecular Weight	195.22 g/mol	[3]
pKa	7.37 ± 0.14 (Predicted)	[1] [2]
Solubility	Sparingly soluble in Chloroform, slightly soluble in DMSO and Methanol. [1] Insoluble in water. [2]	[1] [2]
¹ H NMR	Spectrum available	[4]
¹³ C NMR	Spectrum available	[5]
IR	Spectrum available	[5]
Mass Spectrometry	Spectrum available	[5]

Table 3: Identifiers

Identifier	Value	Source
CAS Number	3279-07-0	[1] [2]
EC Number	221-914-8	[2]
PubChem CID	18661	[5]
InChI Key	IHGNADPMUSNTJW-UHFFFAOYSA-N	
SMILES	CC(C)(C)c1ccc(O)c(c1)---INVALID-LINK--=O	

Experimental Protocols

Synthesis of 4-tert-Butyl-2-nitrophenol

A common method for the synthesis of **4-tert-Butyl-2-nitrophenol** is through the nitration of 4-tert-butylphenol.[\[2\]](#)[\[6\]](#)

Materials:

- 4-tert-butylphenol
- Ethyl acetate
- Nitric acid
- Water
- Sodium nitrite (NaNO_2) (catalytic amount)
- 1N Hydrochloric acid (HCl)
- Magnesium sulfate (MgSO_4)

Procedure:

- Dissolve 30 g (0.2 mole) of commercially available 4-tert-butylphenol in 200 mL of ethyl acetate in a 600-mL round-bottomed flask equipped with a mechanical stirrer.[6]
- Cool the mixture to 0°C.[6]
- Add a solution of 13 mL of nitric acid in 13 mL of water dropwise over 10 minutes.[6]
- Add a catalytic amount of NaNO₂ to the mixture.[6]
- Allow the reaction to proceed for 45 minutes.[6]
- Wash the reaction mixture with an excess of 1N HCl.[6]
- Separate the organic layer and dry it over MgSO₄.[6]
- Remove the solvent under reduced pressure to yield the crude product.[6]



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Synthesis workflow for **4-tert-Butyl-2-nitrophenol**.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

While a specific protocol for **4-tert-Butyl-2-nitrophenol** was not detailed in the search results, a general reverse-phase HPLC (RP-HPLC) method, similar to that used for other nitrophenols, can be employed for its quantification and purity assessment.^[7]

Instrumentation:

- HPLC system with a pump, injector, and UV-Vis detector.
- C18 analytical column.

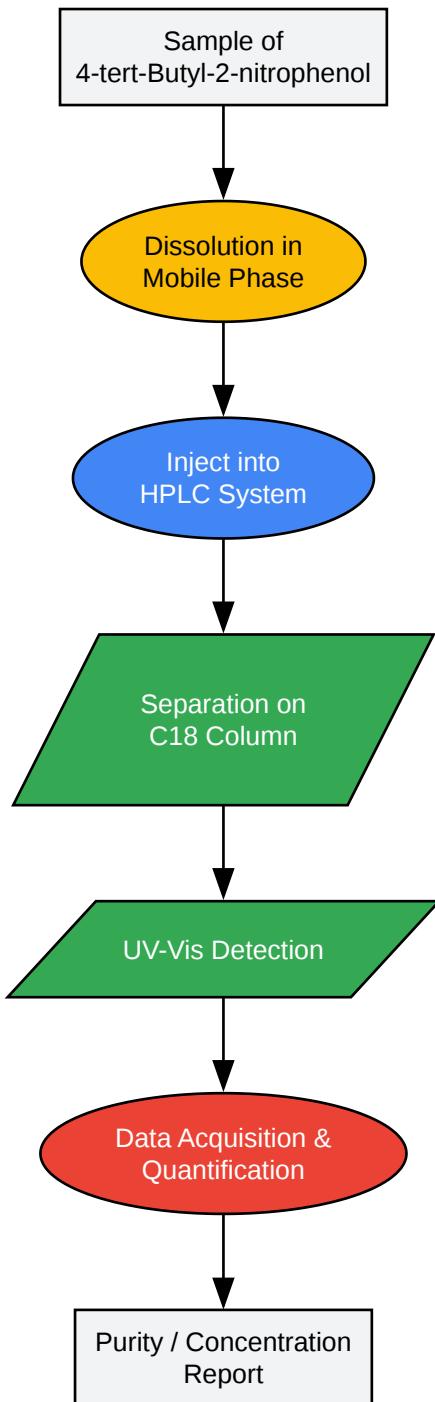
Mobile Phase (Isocratic Elution):

- A mixture of an organic solvent (e.g., methanol or acetonitrile) and an aqueous buffer (e.g., citrate or phosphate buffer) is typically used. The exact ratio would need to be optimized. For related compounds, a mobile phase of methanol and 0.01 M citrate buffer (pH 6.2) in a 47:53 (v/v) ratio has been used.[\[7\]](#)
- An ion-pairing agent like tetrabutylammonium bromide (TBAB) may be added to the mobile phase to improve peak shape and retention.[\[7\]](#)

Procedure:

- Sample Preparation: Dissolve a known quantity of the **4-tert-Butyl-2-nitrophenol** sample in the mobile phase or a suitable solvent to a known concentration.
- Injection: Inject a fixed volume of the sample solution into the HPLC system.
- Separation: The components of the sample are separated on the C18 column based on their hydrophobicity.
- Detection: The eluting components are detected by the UV-Vis detector at a wavelength where **4-tert-Butyl-2-nitrophenol** exhibits strong absorbance (e.g., around 290 nm, which is used for 4-nitrophenol).[\[7\]](#)
- Quantification: The concentration of the analyte can be determined by comparing its peak area to a calibration curve generated from standards of known concentrations.

General HPLC Analysis Workflow

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General workflow for HPLC analysis.

Reactivity and Stability

- Acidity: As a phenol, **4-tert-Butyl-2-nitrophenol** is a weak organic acid.[8] The presence of the electron-withdrawing nitro group increases the acidity of the phenolic proton compared to unsubstituted phenol.
- Reactivity: The aromatic ring is activated by the hydroxyl group and deactivated by the nitro group. It can undergo further electrophilic substitution, though the positions are directed by the existing substituents. It may be used in the preparation of other compounds, such as (2-hydroxy-3-nitro-5-tert-butylbenzyl)trimethylammonium iodide.[1][9]
- Stability: The compound is reported to be hygroscopic.[1] It is also noted to be sensitive to light and air, and storage under an inert gas in a cool, dark place is recommended.

Safety Information

- Hazard Classifications: It is classified as an irritant to the skin (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).
- Signal Word: Warning.
- Personal Protective Equipment (PPE): It is recommended to use appropriate personal protective equipment, including gloves, eye shields, and a dust mask (type N95 or equivalent).
- Storage: It should be stored in a well-ventilated place, with the container kept tightly closed. Recommended storage temperatures are between 2-8°C or at room temperature in a cool, dark place.[1]

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- To cite this document: BenchChem. [physical and chemical properties of "4-tert-Butyl-2-nitrophenol"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265401#physical-and-chemical-properties-of-4-tert-butyl-2-nitrophenol]

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